

# 4-Bromo-2-chloro-6-methylpyridine: A Comprehensive Technical Safety Guide

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## Compound of Interest

Compound Name: 4-Bromo-2-chloro-6-methylpyridine

Cat. No.: B578623

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data for **4-Bromo-2-chloro-6-methylpyridine** (CAS No: 1206250-53-4). The information is intended to equip researchers, scientists, and professionals in drug development with the necessary knowledge for safe handling, storage, and use of this compound. This document summarizes key physical and chemical properties, toxicological data, and established experimental safety protocols.

## Chemical and Physical Properties

The fundamental physical and chemical characteristics of **4-Bromo-2-chloro-6-methylpyridine** are summarized in the table below. This data is essential for understanding the compound's behavior under various laboratory conditions.

Property	Value	Source
CAS Number	1206250-53-4	[1]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrClN	[1][2]
Molecular Weight	206.47 g/mol	[1]
Physical Form	Solid, Semi-Solid, Liquid, or Lump	
Boiling Point	238°C	[3]
Density	1.624 g/cm <sup>3</sup>	[3]
Flash Point	98°C	[3]
pKa	1.21 ± 0.10 (Predicted)	[3]
Storage Temperature	Inert atmosphere, store in freezer, under -20°C or keep in a dark place, inert atmosphere, 2-8°C	[3]

## Toxicological and Hazard Information

**4-Bromo-2-chloro-6-methylpyridine** is classified as a hazardous substance. The GHS hazard statements indicate that it is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[1] The following table outlines the key toxicological and hazard data.

Hazard Classification	GHS Hazard Statement	Signal Word	Pictogram
Acute toxicity, oral (Category 4)	H302: Harmful if swallowed	Warning	GHS07
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation	Warning	GHS07
Serious eye damage/eye irritation (Category 1)	H318: Causes serious eye damage	Danger	GHS07
Specific target organ toxicity, single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation	Warning	GHS07

## Experimental Safety Protocols

The toxicological data for chemical compounds are determined through standardized experimental protocols. The following are detailed methodologies for key experiments relevant to the hazards of **4-Bromo-2-chloro-6-methylpyridine**.

### Acute Oral Toxicity (LD<sub>50</sub>)

The acute oral toxicity is typically determined using methods outlined in OECD Guideline 425: Acute Oral Toxicity: Up-and-Down Procedure (UDP). This method is a statistically efficient approach that minimizes the number of animals required.

Methodology:

- **Animal Model:** The test is typically conducted on adult female rats.
- **Dosage:** A single animal is dosed with the substance at a starting dose level just below the best preliminary estimate of the LD<sub>50</sub>.

- **Observation:** The animal is observed for signs of toxicity and mortality over a 14-day period.
- **Sequential Dosing:** If the animal survives, the next animal is dosed at a higher level. If it dies, the next is dosed at a lower level. This sequential process continues until the stopping criteria are met.
- **Data Analysis:** The LD<sub>50</sub> is then calculated from the results using the Maximum Likelihood Estimation (MLE) method.

## Dermal Irritation

The potential for a substance to cause skin irritation is assessed using OECD Guideline 404: Acute Dermal Irritation/Corrosion.

Methodology:

- **Animal Model:** The albino rabbit is the preferred species for this test.
- **Application:** A small area of the animal's skin is shaved, and a 0.5 mL (for liquids) or 0.5 g (for solids and semi-solids) dose of the test substance is applied to the skin under a gauze patch.
- **Exposure:** The substance is left in contact with the skin for a period of 4 hours.
- **Observation:** After the exposure period, the patch is removed, and the skin is observed for erythema (redness) and edema (swelling) at specified intervals (1, 24, 48, and 72 hours) and graded according to a scoring system.

## Eye Irritation

The potential for a substance to cause eye irritation or damage is evaluated according to OECD Guideline 405: Acute Eye Irritation/Corrosion.

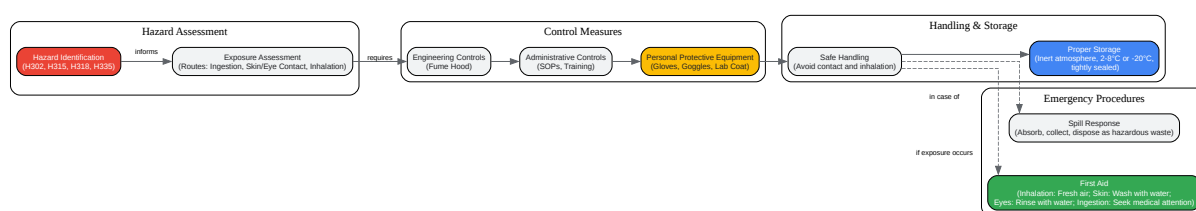
Methodology:

- **Animal Model:** The albino rabbit is the recommended test species.

- Application: A single dose of the test substance (0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.
- Observation: The eyes are examined and scored for corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at 1, 24, 48, and 72 hours after application.

## Safety Procedures and Workflow

Effective management of the risks associated with **4-Bromo-2-chloro-6-methylpyridine** requires a structured approach to safety. The following diagram illustrates the logical workflow from hazard identification to emergency response.



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Safety workflow for **4-Bromo-2-chloro-6-methylpyridine**.

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## References

- 1. 4-Bromo-2-chloro-6-methylpyridine | C<sub>6</sub>H<sub>5</sub>BrClN | CID 53429237 - PubChem [pubchem.ncbi.nlm.nih.gov]
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